

2-Methylcyclopentanone boiling point and density

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Compound of Interest

Compound Name: 2-Methylcyclopentanone

CAS No.: 28631-88-1

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An In-Depth Technical Guide to the Physicochemical Properties of 2-Methylcyclopentanone

This guide provides a comprehensive examination of two critical physical properties of **2-Methylcyclopentanone** (CAS: 1120-72-5): its boiling point and density. Intended for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of values to explore the underlying physicochemical principles and the robust experimental methodologies required for their accurate determination.

Introduction to 2-Methylcyclopentanone

2-Methylcyclopentanone, with the molecular formula $C_6H_{10}O$, is a cyclic ketone that presents as a colorless to slightly yellow liquid.^[1] Its structure consists of a five-membered carbon ring with a ketone functional group and a methyl group on the adjacent (alpha) carbon. This structure imparts specific chemical and physical properties that are crucial for its application in various synthetic pathways and as a specialty solvent. An understanding of its boiling point and density is fundamental for process design, purification, and quality control.

Core Physicochemical Properties

A summary of **2-Methylcyclopentanone**'s key physical properties provides a foundational dataset for laboratory applications. The values presented are collated from various authoritative sources and represent a consensus in the scientific literature.

Property	Value	Source(s)
Boiling Point	139-141.6 °C at 760 mmHg	[1][2][3][4][5]
Density	0.917 g/mL at 25 °C	[1][3][4][5][6]
0.9194 g/cm ³ at 20 °C	[7]	
Molecular Weight	98.14 g/mol	[2][5][8]
Melting Point	-75 °C	[1][2][5][7]
Flash Point	26.1 °C (79 °F)	[1][2][3]
CAS Number	1120-72-5	[1][2][7][8]

Boiling Point: Theory and Experimental Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. This property is a direct indicator of the strength of intermolecular forces within the substance.

Theoretical Basis

The boiling point of **2-Methylcyclopentanone** is governed by the interplay of two primary intermolecular forces:

- **Van der Waals Dispersion Forces:** These forces are present in all molecules and increase with molecular size and surface area. As the number of electrons in a molecule increases, the likelihood of temporary dipoles forming also increases, leading to stronger dispersion forces.[9]
- **Dipole-Dipole Interactions:** The presence of the carbonyl group (C=O) creates a significant permanent dipole in the molecule, with the oxygen atom being more electronegative than the

carbon atom.[9] These permanent dipoles align, resulting in a strong attractive force between adjacent molecules, which requires more energy (a higher temperature) to overcome compared to non-polar molecules of similar size.[9]

The boiling point of **2-Methylcyclopentanone** (139-141.6 °C) is significantly higher than that of a non-polar hydrocarbon of similar molecular weight, such as methylcyclopentane (72 °C), illustrating the substantial contribution of the dipole-dipole interactions from the ketone group.
[4][6]

Experimental Protocol: Boiling Point Determination via Simple Distillation

Distillation is the gold-standard method for determining the boiling point of a pure liquid.[10] The process relies on vaporizing the liquid and then condensing the vapor back into a liquid, while carefully monitoring the temperature of the vapor phase.[10] A constant temperature reading during the collection of the distillate indicates the boiling point at the given atmospheric pressure.[10]

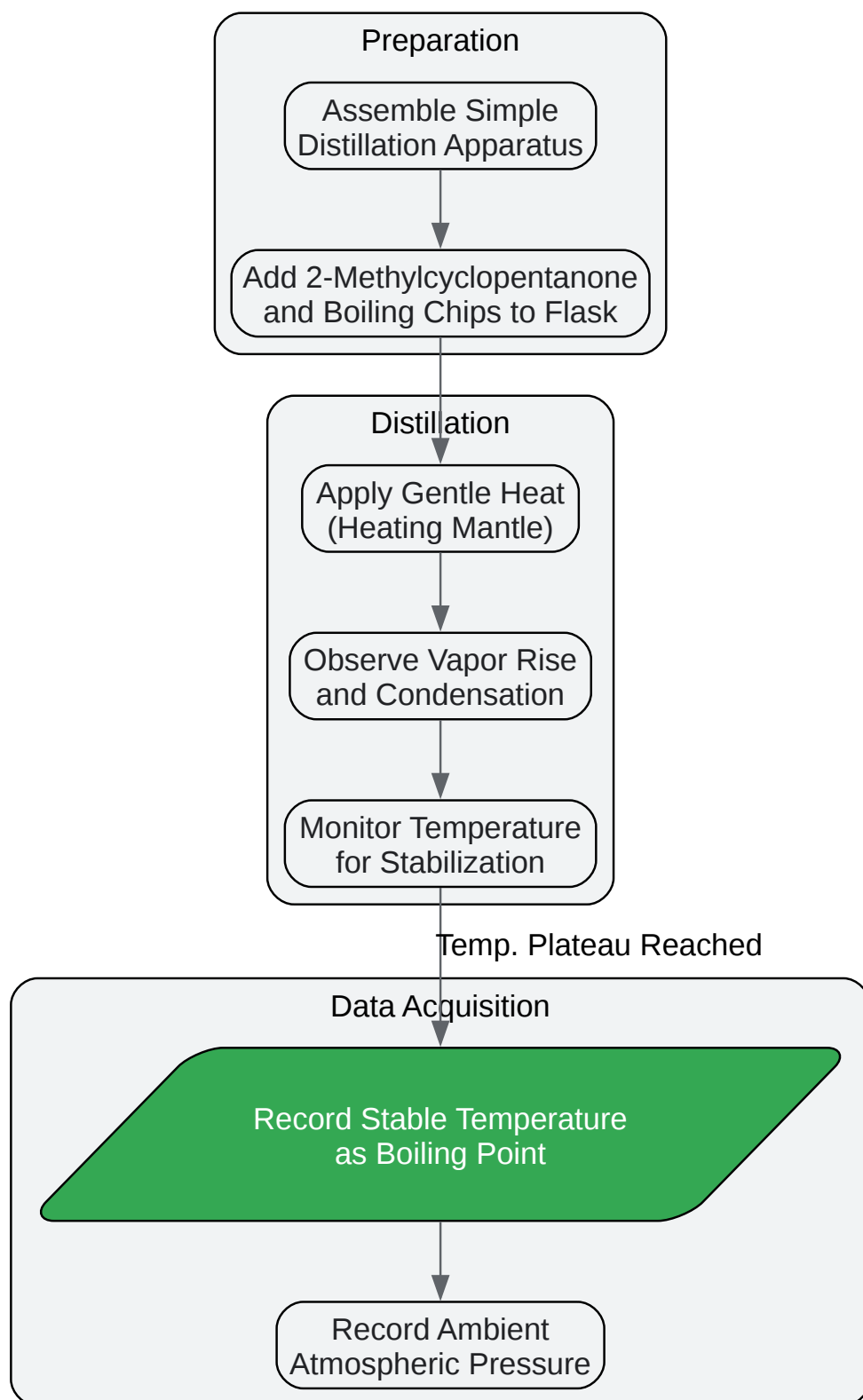
Methodology:

- **Apparatus Assembly:** Assemble a simple distillation apparatus using a round-bottom flask, a Claisen adapter, a thermometer or temperature probe, a condenser, and a receiving flask. Ensure all glass joints are securely clamped. The thermometer bulb must be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor distilling into the condenser.
- **Sample Preparation:** Place approximately 20-30 mL of **2-Methylcyclopentanone** and a few boiling chips into the round-bottom flask to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle. The heating rate should be controlled to produce a distillation rate of 1-2 drops per second in the receiving flask.
- **Equilibration:** As the liquid boils, the vapor will rise and its temperature will increase. Allow the temperature to stabilize; this occurs when the entire apparatus has heated to the temperature of the vapor.

- **Data Collection:** Record the temperature at which a steady state is achieved, characterized by a constant temperature reading and the consistent condensation of liquid into the receiving flask. This stable temperature is the observed boiling point.
- **Pressure Correction:** Record the ambient atmospheric pressure. If the pressure is not 760 mmHg, a correction may be necessary to normalize the boiling point to standard pressure.

Experimental Workflow: Boiling Point Determination

The following diagram illustrates the logical flow for the experimental determination of a liquid's boiling point.



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Caption: Workflow for Boiling Point Determination via Distillation.

Density: Theory and Experimental Determination

Density is an intrinsic physical property defined as the mass of a substance per unit volume ($D = m/v$).^[11] It is influenced by molecular weight, molecular packing in the liquid state, and temperature.

Theoretical Basis

The density of a liquid is determined by the mass of its individual molecules and how closely they can pack together.^[11] **2-Methylcyclopentanone**, with a density of approximately 0.917 g/mL at 25 °C, is less dense than water (approx. 1.0 g/mL).^{[1][11]} Temperature is a critical variable; as the temperature of a liquid increases, its molecules gain kinetic energy, leading to increased volume and a corresponding decrease in density. Therefore, precise temperature control is paramount for accurate density measurements.

Experimental Protocol: Density Determination Using a Graduated Cylinder and Balance

While a pycnometer yields the most accurate results, a well-executed measurement using a calibrated graduated cylinder and an analytical balance is sufficient for many applications and serves to illustrate the core principle.^{[12][13]} This protocol incorporates steps for self-validation through repetition.

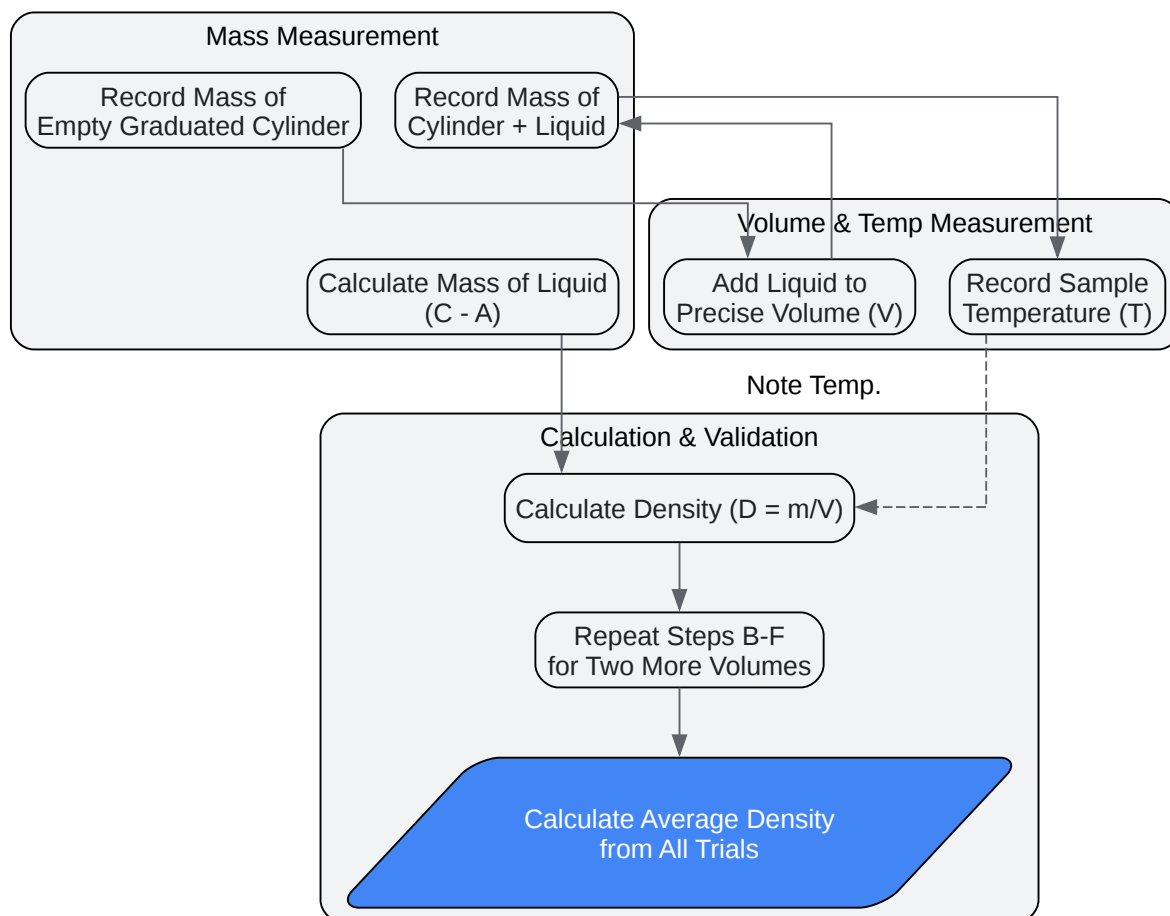
Methodology:

- **Instrument Preparation:** Ensure the analytical balance is calibrated and the 10 mL graduated cylinder is clean and completely dry.
- **Mass of Empty Cylinder:** Place the empty graduated cylinder on the analytical balance and tare it, or record its mass to at least three decimal places.^[12]
- **Volume Measurement:** Carefully add **2-Methylcyclopentanone** to the graduated cylinder until the bottom of the meniscus is aligned with the 5 mL mark.
- **Mass of Sample:** Place the graduated cylinder containing the sample on the balance and record the combined mass.^[12]

- Temperature Measurement: Immediately measure and record the temperature of the **2-Methylcyclopentanone** sample.
- Calculation (Trial 1): Calculate the mass of the liquid by subtracting the mass of the empty cylinder.^[14] Calculate the density by dividing the mass by the volume (5.0 mL).
- Repetition for Validation (Trials 2 & 3): Repeat steps 3-6 by adding the liquid to the 7 mL and 9 mL marks, respectively. This provides multiple data points to ensure precision.
- Data Analysis: Calculate the average density from the three trials. The consistency of the results serves as an internal validation of the technique.

Experimental Workflow: Density Determination

The following diagram outlines a robust workflow for determining the density of a liquid.



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Caption: Workflow for Liquid Density Determination.

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